

# Solubility of Bis(2-ethylhexyl) ether in common organic solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bis(2-ethylhexyl) ether*

Cat. No.: *B109502*

[Get Quote](#)

## Lack of Publicly Available Quantitative Data

A comprehensive review of scientific literature and chemical databases reveals a notable absence of specific quantitative solubility data for **bis(2-ethylhexyl) ether** in common organic solvents. While its physical properties are documented, precise measurements of its solubility (e.g., in grams per 100 mL or moles per liter) at various temperatures in solvents such as acetone, ethanol, methanol, toluene, and others are not readily available in the public domain. This technical guide, therefore, aims to provide an overview of its expected solubility based on its chemical characteristics, summarize its key physical properties, and offer a detailed experimental protocol for researchers to determine these values in their own laboratories.

## Predicted Solubility and Physical Properties

**Bis(2-ethylhexyl) ether** is a large, non-polar molecule due to its long alkyl chains. Following the principle of "like dissolves like," it is expected to be readily miscible with non-polar organic solvents and have limited solubility in polar solvents.

Table 1: Physical Properties of **Bis(2-ethylhexyl) Ether**

Property	Value	Reference
CAS Number	10143-60-9	[1][2][3][4][5]
Molecular Formula	C16H34O	[1][4][5][6]
Molecular Weight	242.44 g/mol	[1][4]
Appearance	Clear, colorless to slightly colored liquid	[4]
Boiling Point	126 °C at 8 mmHg	[4]
Density	0.82 g/mL	[4]
Storage	Room temperature, in a cool, dark place	[4][6]

Table 2: Predicted Qualitative Solubility of **Bis(2-ethylhexyl) Ether** in Common Organic Solvents

Solvent	Polarity	Predicted Solubility
Hexane	Non-polar	Miscible
Toluene	Non-polar	Miscible
Chloroform	Non-polar	Miscible
Acetone	Polar Aprotic	Soluble
Ethanol	Polar Protic	Sparingly Soluble
Methanol	Polar Protic	Sparingly Soluble
Water	Polar Protic	Insoluble

## Experimental Protocol for Solubility Determination

Given the absence of published data, the following gravimetric method can be employed to determine the solubility of **bis(2-ethylhexyl) ether** in various organic solvents. This method is robust and relies on the precise measurement of mass.

Objective: To determine the concentration of a saturated solution of **bis(2-ethylhexyl) ether** in a chosen organic solvent at a specific temperature.

Materials:

- **Bis(2-ethylhexyl) ether**
- Selected organic solvents (e.g., acetone, ethanol, hexane)
- Analytical balance (readable to 0.1 mg)
- Thermostatically controlled water bath or incubator
- Vials with screw caps
- Volumetric flasks
- Pipettes
- Syringe filters (chemically compatible with the solvent)
- Drying oven

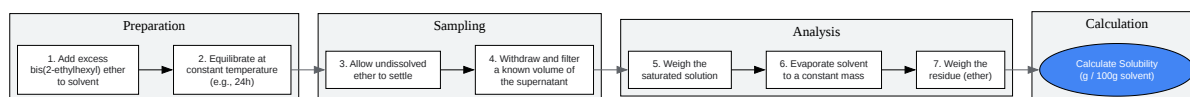
Procedure:

- Preparation of Supersaturated Solution:
  - Add an excess amount of **bis(2-ethylhexyl) ether** to a vial containing a known volume of the organic solvent. An excess is ensured when a separate phase of the ether is visible.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a thermostatically controlled environment (e.g., a water bath) set to the desired temperature.
  - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:

- Allow the vial to stand undisturbed in the temperature-controlled environment for at least 4 hours to allow the undissolved ether to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette to prevent precipitation.
- Immediately filter the withdrawn sample through a syringe filter into a pre-weighed, clean, and dry vial. This step is crucial to remove any undissolved micro-droplets.
- Solvent Evaporation:
  - Weigh the vial containing the filtered saturated solution to determine the mass of the solution.
  - Place the vial in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **bis(2-ethylhexyl) ether**. The boiling point of the ether is high, which simplifies this step for most common solvents.<sup>[4]</sup>
  - Continue heating until a constant mass is achieved, indicating all the solvent has been removed.
- Calculation of Solubility:
  - Let M1 be the mass of the empty vial.
  - Let M2 be the mass of the vial with the filtered saturated solution.
  - Let M3 be the mass of the vial with the residue (**bis(2-ethylhexyl) ether**) after solvent evaporation.
  - Mass of the solvent = M2 - M3
  - Mass of the dissolved **bis(2-ethylhexyl) ether** = M3 - M1
  - Solubility (in g/100 g of solvent) = [(Mass of dissolved ether) / (Mass of the solvent)] \* 100

## Visual Representation of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



[Click to download full resolution via product page](#)

Caption: Workflow for the gravimetric determination of solubility.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. DI(2-ETHYLHEXYL) ETHER CAS#: 10143-60-9 [m.chemicalbook.com]
- 2. DI(2-ETHYLHEXYL) ETHER | 10143-60-9 [chemicalbook.com]
- 3. di(2-ethylhexyl) ether | CAS#:10143-60-9 | Chemsrce [chemsrc.com]
- 4. Bis(2-ethylhexyl) ether|High-Purity Research Chemical [benchchem.com]
- 5. bis(2-ethylhexyl) ether [webbook.nist.gov]
- 6. Bis(2-ethylhexyl) Ether [myskinrecipes.com]
- To cite this document: BenchChem. [Solubility of Bis(2-ethylhexyl) ether in common organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b109502#solubility-of-bis-2-ethylhexyl-ether-in-common-organic-solvents\]](https://www.benchchem.com/product/b109502#solubility-of-bis-2-ethylhexyl-ether-in-common-organic-solvents)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)